

Personal protective equipment for handling 25iP-NBOMe Hydrochloride

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Compound of Interest

Compound Name: 25iP-NBOMe Hydrochloride

Cat. No.: B12352322

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Essential Safety and Handling Guide for 25iP-NBOMe Hydrochloride

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This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **25iP-NBOMe Hydrochloride**. Adherence to these guidelines is essential to ensure personal safety and proper disposal.

Hazard Summary

25iP-NBOMe Hydrochloride is classified with the following hazards:

- Acute Toxicity (Oral), Category 4: Harmful if swallowed.[\[1\]](#)
- Skin Corrosion/Irritation, Category 2: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Eye Irritation, Category 2A: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity (single exposure), Category 3: May cause respiratory irritation.
[\[1\]](#)[\[2\]](#)

The toxicological properties of this compound have not been thoroughly investigated.[\[1\]](#) It may be harmful by inhalation or skin absorption and is irritating to mucous membranes and the

upper respiratory tract.[1]

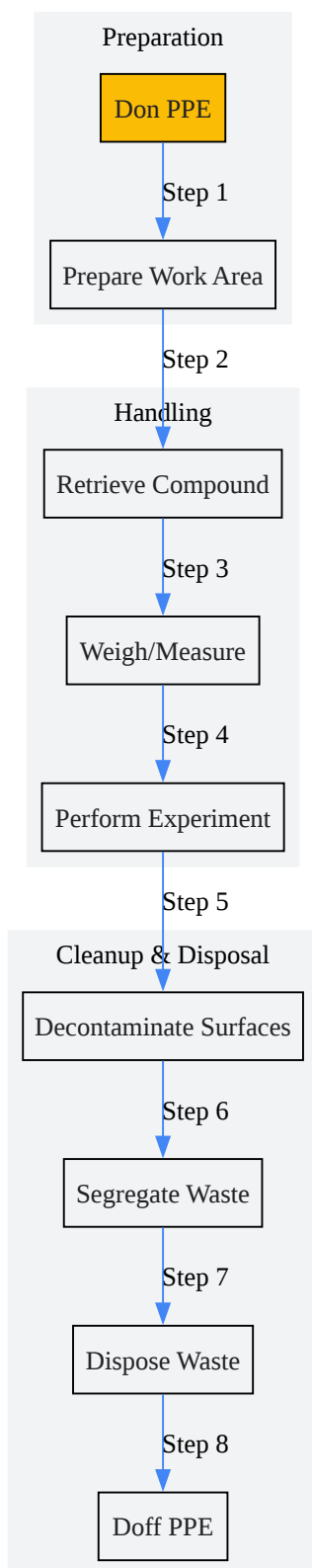
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **25iP-NBOMe Hydrochloride**.

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH-approved respirator or self-contained breathing apparatus.[1]	To prevent inhalation of dust or aerosols, which may cause respiratory irritation.[1]
Eye Protection	Safety glasses with side shields or chemical safety goggles.[1]	To protect against splashes and dust that can cause serious eye irritation.[1]
Hand Protection	Compatible chemical-resistant gloves. Double gloving is recommended.[1][3]	To prevent skin contact, which can cause irritation.[1] Change gloves immediately if contaminated, torn, or punctured.[3]
Body Protection	A lab coat or a disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.[1][3]	To protect the skin from contamination.[1]
Foot Protection	Closed-toe shoes. Heavy rubber boots are recommended when cleaning spills.[1]	To protect against spills.

Operational Plan: Safe Handling Workflow

Adherence to a strict operational workflow is crucial for minimizing exposure risk.



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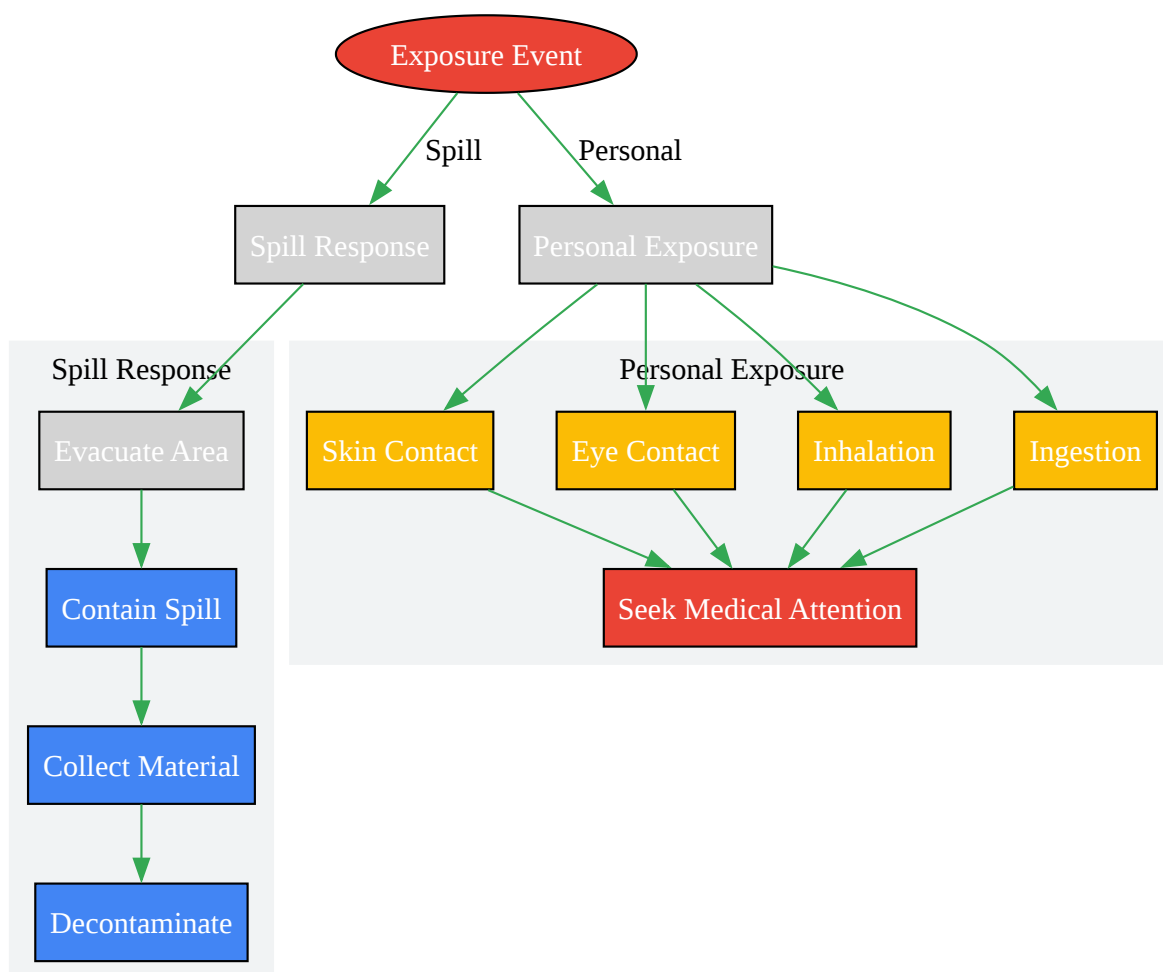
Caption: Standard operational workflow for handling **25iP-NBOMe Hydrochloride**.

Step-by-Step Handling Protocol:

- Don Personal Protective Equipment (PPE): Before entering the designated handling area, put on all required PPE as specified in the table above.
- Prepare Work Area: Ensure work is conducted in a designated area with a certified chemical fume hood or other appropriate engineering controls like local exhaust ventilation.^[1] An eyewash station and safety shower must be readily accessible.^[1]
- Retrieve Compound: Keep the container tightly closed when not in use.^[1]
- Weighing and Measuring: Avoid raising dust.^[1] Handle as a solid where possible to minimize the risk of aerosolization.
- Perform Experimental Procedures: Avoid prolonged or repeated exposure.^[1]
- Decontaminate Surfaces: After handling, thoroughly decontaminate all work surfaces.
- Segregate Waste: Separate waste into designated, labeled chemical waste containers.
- Dispose of Waste: Dispose of waste in accordance with all local, state, and federal regulations.^[1]
- Doff PPE: Remove PPE in the designated area, avoiding cross-contamination. Wash hands thoroughly with soap and water after removing gloves.^[1]^[3]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.



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Caption: Logical relationships for emergency response to spills or personal exposure.

First Aid Measures:

- If on Skin: Immediately wash the affected area with plenty of soap and water for at least 20 minutes.[1] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, get medical advice/attention.[1]

- If in Eyes: Rinse cautiously with water for several minutes.[1] Hold eyelids apart and flush with plenty of water for at least 20 minutes.[1] Remove contact lenses if present and easy to do so. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[1]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration. Get immediate medical attention.[1]
- If Swallowed: Rinse mouth.[1] Do NOT induce vomiting unless directed to do so by medical personnel.[1] Call a POISON CENTER or doctor/physician if you feel unwell.[1]

Spill Cleanup:

- Avoid raising and breathing dust.[1]
- Provide adequate ventilation.[1]
- Wear appropriate PPE, including a NIOSH-approved respirator, heavy rubber gloves, safety goggles, and rubber boots.[1]
- Contain the spill and collect the material as appropriate.[1]
- Transfer the collected material to a designated chemical waste container for disposal in accordance with local regulations.[1]

Disposal Plan

All waste containing **25iP-NBOMe Hydrochloride** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste, including disposable PPE (gloves, gowns), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Method: All waste must be disposed of in accordance with local, state, and federal regulations.[1] Do not dispose of with household garbage or allow the product to reach the sewage system.[4] For specific guidance, consult your institution's Environmental Health and

Safety (EHS) department or a licensed professional waste disposal service. The preferred method for the disposal of illicit drugs, which can be a guiding principle for research chemicals, is incineration.[5] Alternatively, for some non-hazardous drugs, disposal involves mixing the substance with an unappealing material like dirt or cat litter, placing it in a sealed plastic bag, and then in the trash; however, given the hazardous nature of this compound, this is not recommended without consulting an EHS professional.[6]

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